

2-Bromo-1-(bromomethyl)-4-nitrobenzene IUPAC name.

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Bromo-1-(bromomethyl)-4-nitrobenzene

Cat. No.: B1283033

[Get Quote](#)

An In-depth Technical Guide to **2-Bromo-1-(bromomethyl)-4-nitrobenzene**

Introduction

2-Bromo-1-(bromomethyl)-4-nitrobenzene is a polysubstituted aromatic compound with the IUPAC name **2-bromo-1-(bromomethyl)-4-nitrobenzene**.^[1] It is a valuable intermediate in organic synthesis, particularly in the fields of pharmaceuticals and materials science.^[2] Its structure, featuring a nitro group and two different types of bromine substituents—an aryl bromide and a more reactive benzyl bromide—makes it a versatile building block for the synthesis of complex molecular architectures. This guide provides a comprehensive overview of its chemical and physical properties, synthesis, reactivity, and applications for researchers, scientists, and professionals in drug development.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **2-bromo-1-(bromomethyl)-4-nitrobenzene** is presented in Table 1.

Property	Value
IUPAC Name	2-bromo-1-(bromomethyl)-4-nitrobenzene
Synonyms	2-bromo-4-nitrobenzyl bromide
CAS Number	940-05-6, 142906-81-8
Molecular Formula	C ₇ H ₅ Br ₂ NO ₂
Molecular Weight	294.93 g/mol
Appearance	Colorless crystalline solid
Melting Point	73-74 °C

Synthesis of 2-Bromo-1-(bromomethyl)-4-nitrobenzene

The synthesis of **2-bromo-1-(bromomethyl)-4-nitrobenzene** can be achieved through the radical bromination of 2-bromo-4-nitrotoluene. A common method involves the use of N-bromosuccinimide (NBS) as the bromine source and a radical initiator such as azobisisobutyronitrile (AIBN).

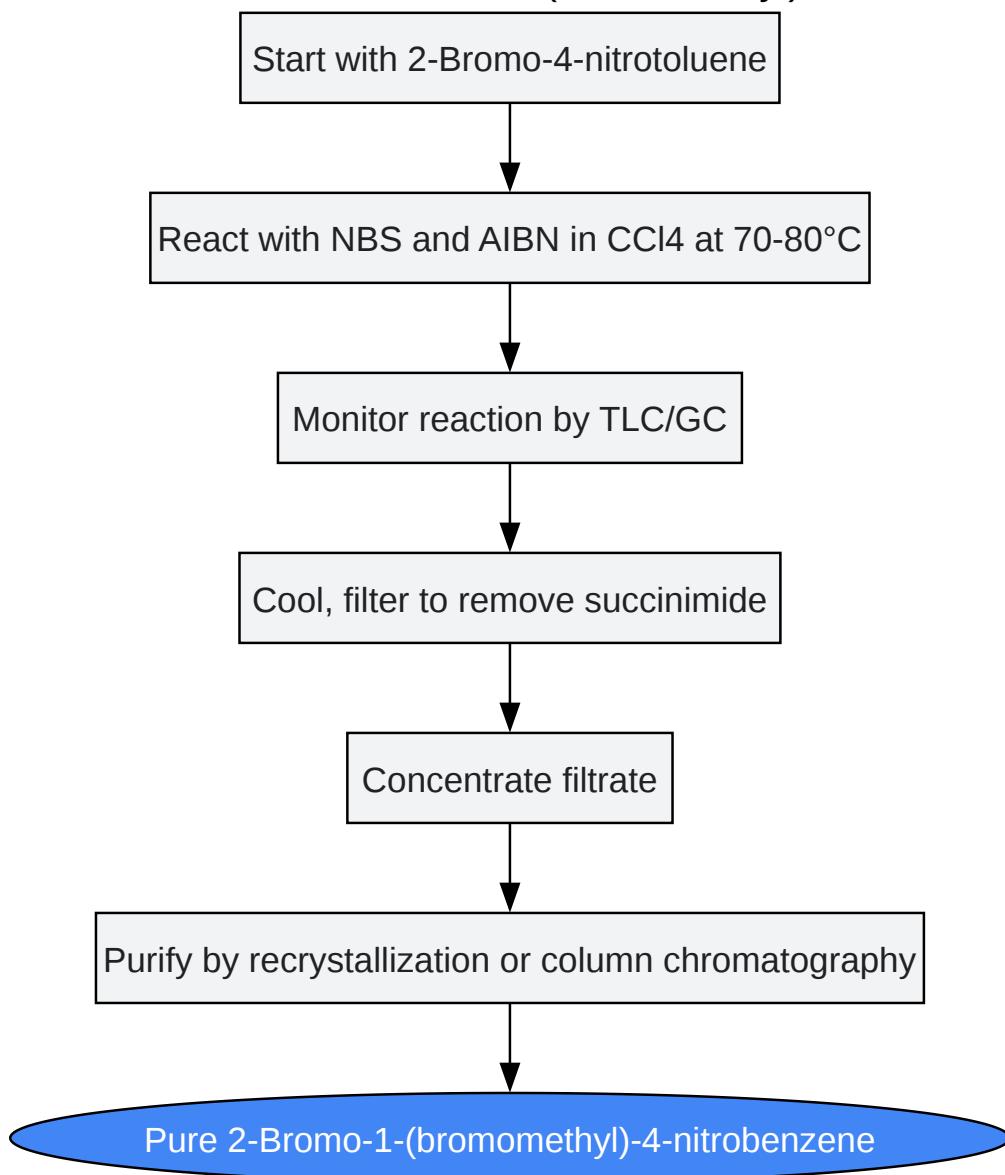
Experimental Protocol: Radical Bromination of 2-Bromo-4-nitrotoluene

A general procedure for the synthesis is as follows:

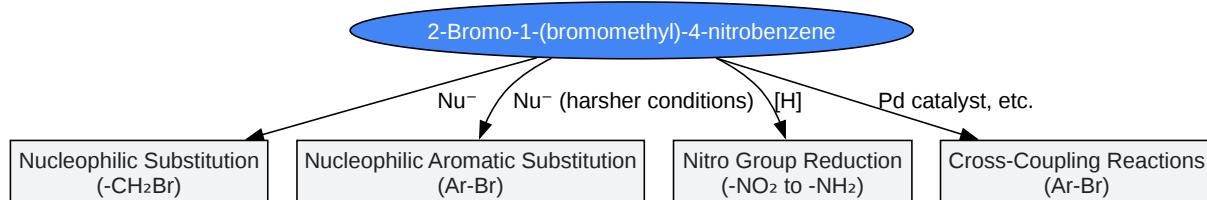
- To a solution of 2-bromo-4-nitrotoluene in a suitable solvent (e.g., carbon tetrachloride), N-bromosuccinimide (NBS) and a catalytic amount of a radical initiator (e.g., AIBN) are added.
- The reaction mixture is heated to reflux (around 70-80 °C) and stirred for several hours.
- The progress of the reaction is monitored by techniques such as Thin Layer Chromatography (TLC) or Gas Chromatography (GC).
- Upon completion, the reaction mixture is cooled to room temperature, and the succinimide byproduct is removed by filtration.

- The filtrate is concentrated under reduced pressure to yield the crude product.
- Purification of the crude product is typically performed by recrystallization or silica gel column chromatography to afford the pure **2-bromo-1-(bromomethyl)-4-nitrobenzene**.

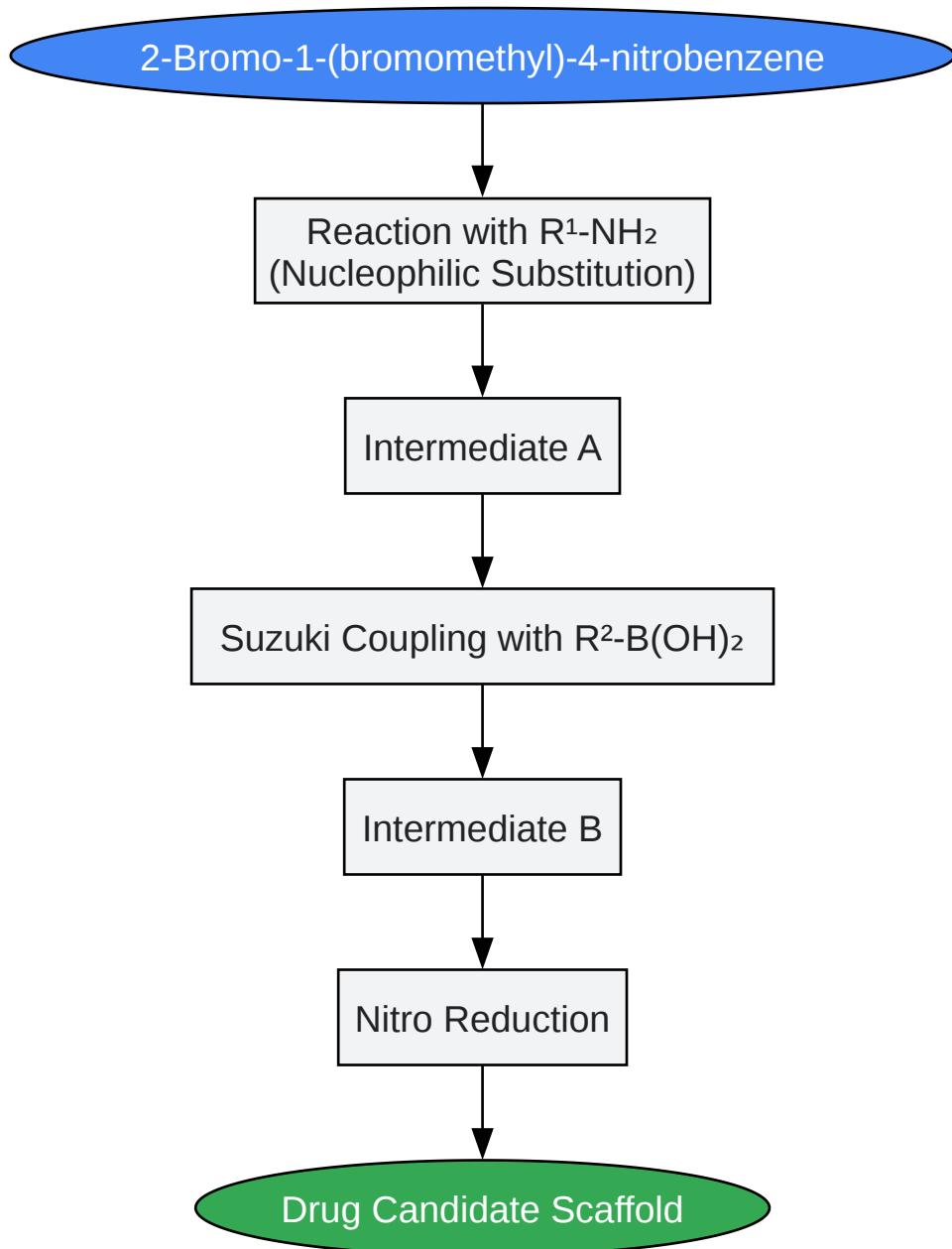
Synthesis Workflow of 2-Bromo-1-(bromomethyl)-4-nitrobenzene



Chemical Reactivity of 2-Bromo-1-(bromomethyl)-4-nitrobenzene



Hypothetical Drug Discovery Pathway



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 1-Bromo-2-bromomethyl-4-nitro-benzene synthesis - chemicalbook [chemicalbook.com]
- 2. Buy 2-Bromo-4-bromomethyl-1-nitro-benzene | 142906-81-8 [smolecule.com]
- To cite this document: BenchChem. [2-Bromo-1-(bromomethyl)-4-nitrobenzene IUPAC name.]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1283033#2-bromo-1-bromomethyl-4-nitrobenzene-iupac-name>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com